

2,3,4-Trimethoxybenzaldehyde: A Technical Guide to Safe Handling and Precautions

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Compound of Interest

Compound Name: **2,3,4-Trimethoxybenzaldehyde**

Cat. No.: **B140358**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **2,3,4-Trimethoxybenzaldehyde** (CAS No. 2103-57-3), a versatile aromatic compound utilized in the pharmaceutical and fragrance industries.^{[1][2]} Adherence to proper safety protocols is crucial when working with this chemical to mitigate potential risks.

Hazard Identification and Classification

The hazard classification of **2,3,4-Trimethoxybenzaldehyde** presents some inconsistencies across different suppliers. While some sources do not classify it as a hazardous chemical under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200), others report it as causing skin, eye, and respiratory irritation.^{[3][4][5]}

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), a significant number of reports indicate the following hazards^[5]:

- H315: Causes skin irritation^{[3][5][6]}
- H319: Causes serious eye irritation^{[3][5][6]}
- H335: May cause respiratory irritation^{[3][5]}

Given these potential hazards, it is prudent to handle **2,3,4-Trimethoxybenzaldehyde** with care, employing appropriate personal protective equipment and adhering to the safety

measures outlined in this guide.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2,3,4-Trimethoxybenzaldehyde** is provided in the table below.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₂ O ₄	[7][8]
Molecular Weight	196.20 g/mol	[5][8]
Appearance	White to off-white or light yellow powder/crystal	[4][6][7]
Odor	Odorless to a sweet, floral odor	[1][4]
Melting Point	38 - 41 °C / 100.4 - 105.8 °F	[4]
Boiling Point	168 - 170 °C / 334.4 - 338 °F @ 12 mmHg	[4][9]
Flash Point	> 112 °C / > 233.6 °F (closed cup)	[4]
Solubility	Slightly soluble in water. Soluble in organic solvents like methanol, ethanol, and acetone.	[1][7]
Stability	Stable under recommended storage conditions.	[1][4]

Toxicological Information

Detailed toxicological studies on **2,3,4-Trimethoxybenzaldehyde** are limited. Most sources state that the toxicological properties have not been fully investigated.[7] No acute toxicity information, such as LD₅₀ or LC₅₀ values, is readily available.[4] However, the potential for irritation to the skin, eyes, and respiratory system should be the primary concern during handling.[7]

Safe Handling and Storage

Proper handling and storage procedures are essential to ensure the safety of laboratory personnel and maintain the integrity of the compound.

Handling

- Ventilation: Use with adequate ventilation to minimize dust generation and accumulation.[\[7\]](#)
Provide appropriate exhaust ventilation where dust is formed.[\[9\]](#)
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical safety goggles, gloves, and a lab coat.[\[7\]](#) (See Section 5 for more details).
- Avoid Contact: Avoid contact with eyes, skin, and clothing.[\[7\]](#)
- Avoid Inhalation and Ingestion: Avoid inhalation of dust and ingestion of the chemical.[\[7\]](#)
- Hygiene: Wash hands thoroughly after handling and before eating, drinking, or smoking.[\[4\]](#)[\[7\]](#)
Remove contaminated clothing and wash it before reuse.[\[6\]](#)[\[7\]](#)

Storage

- Container: Keep the container tightly closed when not in use.[\[1\]](#)[\[7\]](#)[\[9\]](#)
- Conditions: Store in a cool, dry, and well-ventilated area.[\[1\]](#)[\[7\]](#)[\[9\]](#) Some suppliers recommend storage at 0 - 8°C or 4°C under nitrogen.[\[2\]](#)[\[8\]](#)
- Incompatible Materials: Store away from incompatible substances such as strong oxidizing agents and strong bases.[\[1\]](#)[\[4\]](#)
- Conditions to Avoid: Avoid dust formation, excess heat, and sources of ignition.[\[1\]](#)[\[4\]](#)

Exposure Controls and Personal Protective Equipment

Engineering controls and personal protective equipment are crucial for minimizing exposure.

Exposure Control	Recommendations	Source(s)
Engineering Controls	Ensure adequate ventilation. Use a fume hood if dust is generated.	[3][4][9]
Eye/Face Protection	Wear tightly fitting safety goggles or chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards.	[3][7]
Skin Protection	Wear impervious, chemical-resistant gloves (e.g., nitrile rubber) and appropriate protective clothing to prevent skin exposure.	[3][7][9]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a NIOSH-approved N95 dust mask or a full-face respirator.	[3][7]

First Aid Measures

In the event of exposure, follow these first aid procedures and seek medical attention if symptoms persist.

Exposure Route	First Aid Measures	Source(s)
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.	[3][7][9]
Skin Contact	Immediately wash off with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. If skin irritation occurs, get medical advice.	[3][4][6][7]
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention.	[3][4][6][9]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center.	[3][4][7][9]

Accidental Release and Disposal

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Evacuate personnel to safe areas. Ensure adequate ventilation.[3][9]

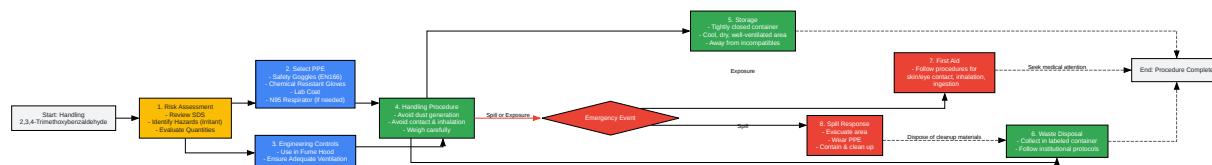
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[3][9]
- Containment and Cleanup: Sweep up and shovel the material.[9] Collect the spilled material and place it into a suitable, closed container for disposal.[3][7][9] Avoid generating dusty conditions.[7]

Disposal Considerations

- Product: Dispose of this material by sending it to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[3][9]
- Contaminated Packaging: Dispose of contaminated packaging in the same manner as the product.[9] Do not reuse empty containers.

Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **2,3,4-Trimethoxybenzaldehyde**.



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